

In-Depth Technical Guide: Safety Data for 1H-pyrazole-4-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-pyrazole-4-carbaldehyde

Cat. No.: B053337

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1H-pyrazole-4-carbaldehyde** (CAS No: 35344-95-7). The information is compiled from Safety Data Sheets (SDS), regulatory databases, and scientific literature to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

1H-pyrazole-4-carbaldehyde is a solid, crystalline compound that is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] A summary of its key physical and chemical properties is presented in Table 1.






Table 1: Physical and Chemical Properties of **1H-pyrazole-4-carbaldehyde**

Property	Value	Source
Molecular Formula	C ₄ H ₄ N ₂ O	PubChem[2][3]
Molecular Weight	96.09 g/mol	PubChem[2][3]
Appearance	White to cream or yellowish-brown solid	Fisher Scientific, Chem-Impex[1][4]
Melting Point	29 - 34 °C	Fisher Scientific[4]
Flash Point	> 110 °C (closed cup)	ChemicalBook[5]
Solubility	No data available	
Synonyms	1H-pyrazole-4-carboxaldehyde, 4-Formylpyrazole	PubChem, Chem-Impex[1][2][3]

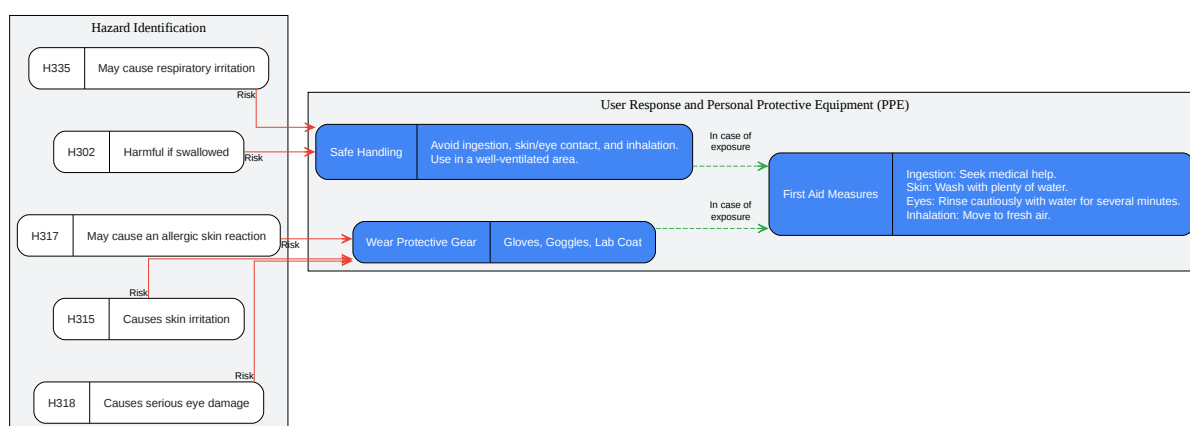
Hazard Identification and Classification

1H-pyrazole-4-carbaldehyde is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and skin sensitization.[2][3]

Table 2: GHS Hazard Classification for **1H-pyrazole-4-carbaldehyde**

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	Category 1		Danger	H318: Causes serious eye damage[2][3]
Skin Sensitization	Category 1		Warning	H317: May cause an allergic skin reaction[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation[2][3]

The following diagram illustrates the logical workflow for hazard identification and the recommended user response based on the GHS classifications.



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Caption: Hazard Identification and Response Workflow for **1H-pyrazole-4-carbaldehyde**.

Experimental Protocols for Hazard Assessment

The hazard classifications listed in Table 2 are typically determined through standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific test results for **1H-pyrazole-4-carbaldehyde** are not publicly available, this section outlines the general methodologies for skin and eye irritation studies.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes the procedure for assessing the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit.
- Methodology:
 - A small area of the animal's fur is clipped.
 - 0.5 mL (if liquid) or 0.5 g (if solid, moistened with a suitable vehicle) of the test substance is applied to the clipped skin and covered with a gauze patch.
 - The exposure period is typically 4 hours, after which the residual substance is removed.
 - The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - Observations may continue for up to 14 days to assess the reversibility of any observed effects.
- Classification: The substance is classified as a skin irritant (Category 2) if it produces reversible skin damage within the observation period.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause damage to the eye upon a single application.

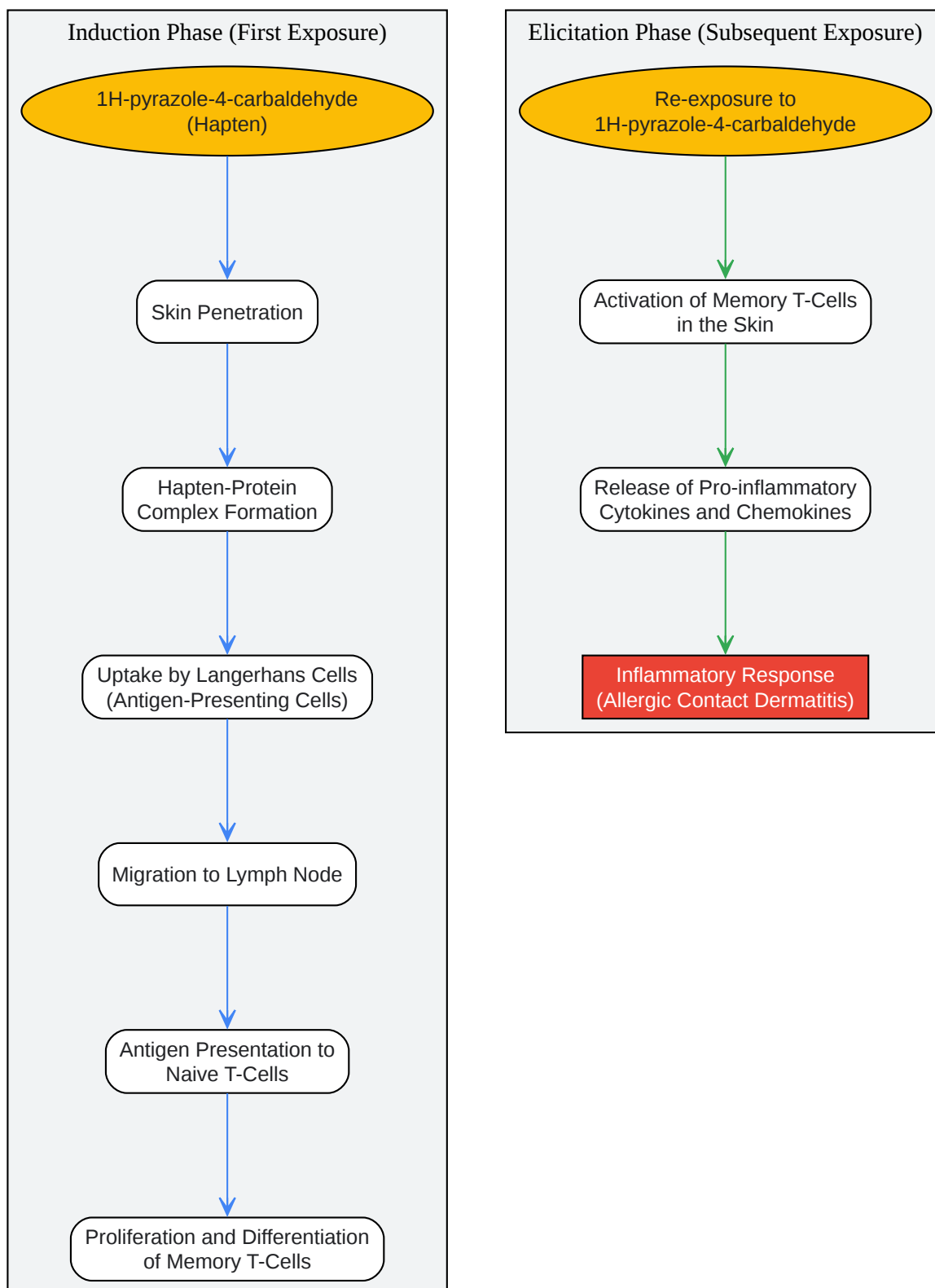
- Principle: The test substance is applied in a single dose to one eye of an experimental animal (again, typically an albino rabbit), with the other eye serving as a control.
- Methodology:

- The test substance (typically 0.1 mL of a liquid or 0.1 g of a solid) is placed in the conjunctival sac of one eye.
- The eyelids are held together for about one second to prevent loss of the material.
- The eye is examined at 1, 24, 48, and 72 hours after application.
- Lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling) are scored.
- The observation period can be extended up to 21 days to determine the reversibility of the effects.
- Classification: A substance is classified as causing serious eye damage (Category 1) if it produces irreversible tissue damage in the eye or significant physical decay of vision.

Potential Signaling Pathways in Skin Sensitization

The classification of **1H-pyrazole-4-carbaldehyde** as a skin sensitizer (H317) suggests it can elicit an allergic contact dermatitis (ACD) response. While the specific molecular interactions for this compound have not been detailed in the literature, the general mechanism of chemical skin sensitization is well-understood. It is a T-cell-mediated immune response that occurs in two phases: induction and elicitation.

The following diagram illustrates the general signaling pathway for chemical-induced skin sensitization.



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Caption: Generalized Signaling Pathway for Chemical Skin Sensitization.

Safe Handling and Emergency Procedures

Given the hazardous nature of **1H-pyrazole-4-carbaldehyde**, strict adherence to safety protocols is mandatory.

Table 3: Recommended Handling and Emergency Procedures

Procedure	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat.[6]
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood.[4][6]
Handling	Avoid breathing dust, fumes, or vapors.[4][6] Avoid contact with skin and eyes.[4][6] Do not eat, drink, or smoke when using this product.[6]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6] Store locked up. [6] Some sources recommend storing under an inert gas as it may be air-sensitive.[5]
First Aid: Skin Contact	Take off contaminated clothing immediately. Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.[4][6]
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[4][6]
First Aid: Ingestion	Rinse mouth. Get medical help.[6]
First Aid: Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4][6]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4][6]

Conclusion

1H-pyrazole-4-carbaldehyde is a valuable chemical intermediate with significant, well-defined hazards. A thorough understanding of its toxicological profile, adherence to safe handling

practices, and preparedness for emergency situations are critical for researchers, scientists, and drug development professionals. The information presented in this guide, including the summarized data tables and workflow diagrams, is intended to support the safe and effective use of this compound in a laboratory or industrial setting. Always refer to the most current Safety Data Sheet from your supplier before use.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for 1H-pyrazole-4-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053337#1h-pyrazole-4-carbaldehyde-safety-data-sheet]

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